

Application Note: Storage, Handling, and Reconstitution of Histamine Bisphosphate

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Compound of Interest

Compound Name: *Histamine bisphosphate monohydrate*

CAS No.: *23297-93-0; 51-74-1*

Cat. No.: *B2372502*

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Abstract & Core Directive

Histamine Bisphosphate (Histamine Diphosphate) is the standard salt form utilized for bronchoprovocation challenges, positive controls in allergy skin testing, and in vitro receptor signaling studies. While chemically robust in its crystalline form, it exhibits significant hygroscopicity and photosensitivity in solution.

This guide moves beyond generic safety data sheets to provide a field-validated protocol for maintaining compound integrity. The critical error in histamine research is often the failure to account for the salt-to-base stoichiometric conversion and the rapid degradation of dilute solutions exposed to light.

Physicochemical Profile & Stoichiometry

Researchers must distinguish between the salt weight and the active base weight. Histamine bisphosphate is a diphosphate salt, meaning the bulk powder contains a significant mass of phosphate counter-ions.

Table 1: Chemical Specifications

Property	Specification	Notes
Chemical Name	Histamine Bisphosphate Monohydrate	Also known as Histamine Acid Phosphate
CAS Number	51-74-1	
Formula	$C_5H_9N_3[1][2][3][4][5] \cdot 2H_3PO_4 \cdot H_2O$	
Molecular Weight	325.15 g/mol	Includes water of hydration
Histamine Base MW	111.15 g/mol	Active moiety
Conversion Factor	2.93	2.93 mg Salt $\approx$ 1 mg Active Base
Solubility	Water (>100 mg/mL), DMSO	Insoluble in ether/ethanol
Appearance	White to off-white crystalline powder	Discoloration (yellowing) indicates oxidation

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Critical Calculation: To prepare a solution equivalent to 10 mM Histamine Base:

Storage Architecture

Histamine bisphosphate is prone to hydrolysis if moisture is introduced and photo-oxidation in solution.

Table 2: Storage Matrix

State	Condition	Temp	Shelf Life	Critical Precaution
Bulk Powder	Desiccated, Dark	-20°C	3 Years	Warm to RT before opening to prevent condensation.
Stock Solution	Aqueous (pH 3-6)	-20°C	6 Months	Aliquot to avoid freeze-thaw cycles.
Working Soln	Buffer/Media	4°C	< 24 Hours	Protect from light. Degrades rapidly at RT.
Shipping	Ambient	RT	< 2 Weeks	Stable for transit if sealed and dry.

Protocol: Handling & Reconstitution

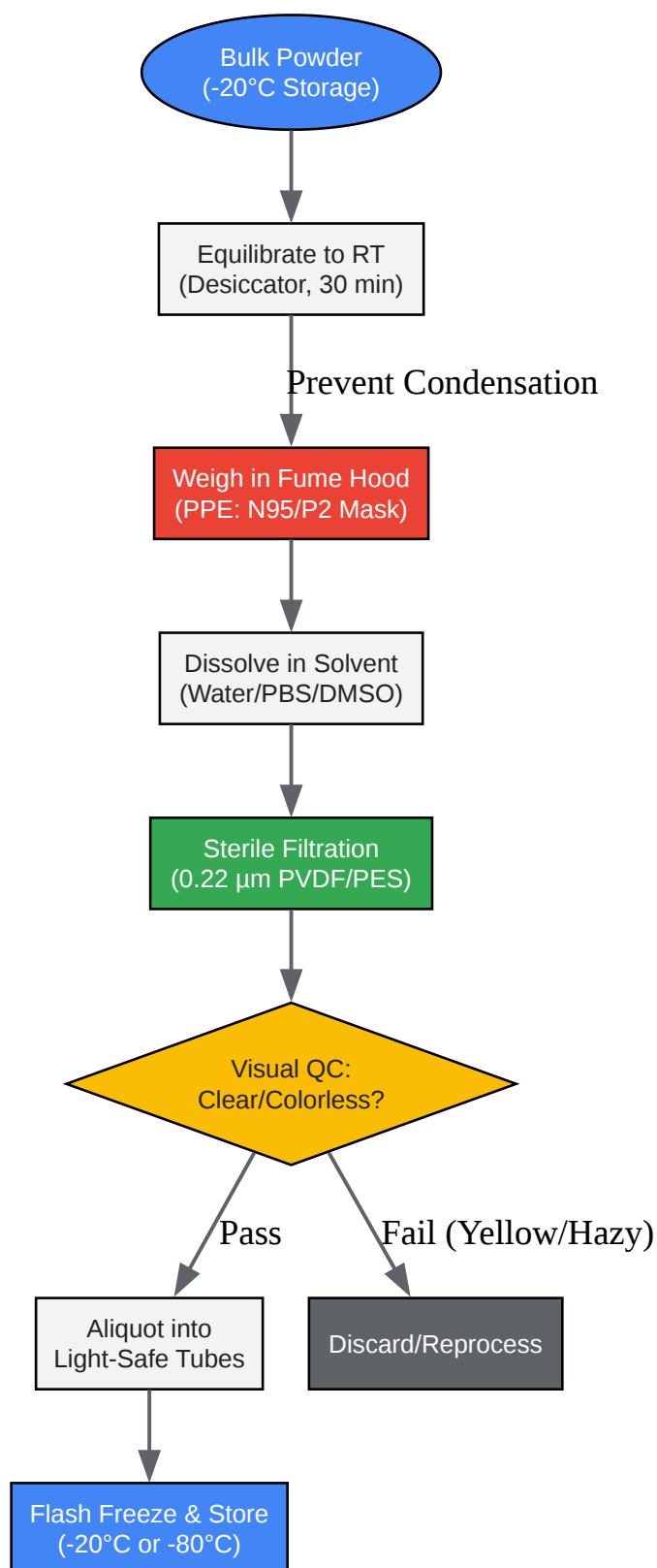
The "Dry-Box" Principle

Due to hygroscopicity, the powder will absorb atmospheric water, altering the effective mass.

- Equilibration: Allow the vial to reach room temperature (approx. 30 mins) inside the desiccator before opening.
- Weighing: Use anti-static weighing boats. Do not return unused powder to the stock vial.
- Solvent Choice:
 - In Vivo/Cell Culture: Sterile Water or PBS.
 - Chemical Synthesis: Anhydrous DMSO.

Reconstitution Workflow

The following diagram outlines the logic flow for preparing stable aliquots, integrating safety checks for aerosolization (a potent bronchoconstrictor).



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Figure 1: Step-by-step reconstitution workflow ensuring sterility and compound stability.

Self-Validating QC Protocols

To ensure "Trustworthiness" in your data, verify the compound before use.

A. Visual Integrity (Immediate)

- Pass: Powder is white/crystalline.[5] Solution is clear and colorless.
- Fail: Powder is clumped (moisture damage) or yellow (oxidation). Solution has precipitate.

B. The Pauly Reaction (Qualitative ID)

If the identity of an old vial is in question, the Pauly reaction detects the imidazole ring.

- Mix Sulfanilic acid with Sodium Nitrite (diazotization).
- Add to Histamine solution in alkaline conditions (Sodium Carbonate).
- Result: Intense Cherry-Red color confirms Histamine presence [1].

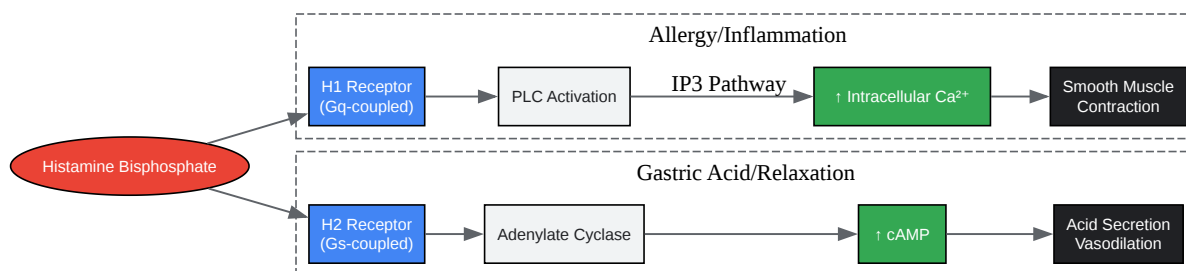
C. HPLC Validation (Quantitative)

For GLP studies, monitor degradation (N-methylation or oxidation products).

- Column: C18 Reverse Phase.
- Mobile Phase: Phosphate buffer (pH 3.0) with ion-pairing agent (e.g., octanesulfonic acid) to retain the polar histamine.
- Detection: UV at 210-220 nm.

Biological Context: Receptor Signaling[7]

Histamine bisphosphate acts as a non-selective agonist. Understanding the downstream pathways is vital for interpreting assay results.



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Figure 2: Primary signaling cascades activated by Histamine Bisphosphate (H1 and H2 pathways).

Safety & Toxicity (HSE)

- Hazard: Potent vasodilator and bronchoconstrictor.
- Symptoms: Flushing, headache, hypotension, bronchospasm.[6]
- Antidote: Epinephrine (physiological antagonist) and Antihistamines (e.g., Diphenhydramine).
- Disposal: Neutralize with bleach (hypochlorite) to oxidize the imidazole ring before disposal in chemical waste.

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